

solid-phase peptide synthesis using H-His(Trt)-Otbu HCl

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Compound of Interest

Compound Name: *H-His(Trt)-Otbu HCl*

CAS No.: 218938-68-2

Cat. No.: B1466405

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Part 1: Executive Summary & Strategic Rationale

H-His(Trt)-Otbu HCl (Histidine tert-butyl ester, N-trityl protected, hydrochloride salt) is a specialized building block designed for Hybrid Solid-Phase/Solution-Phase Peptide Synthesis. Unlike standard Fmoc-His(Trt)-OH, which is used for stepwise chain elongation on resin, this derivative serves a specific, high-value function: it acts as the C-terminal nucleophile in convergent fragment condensation strategies.

Why use **H-His(Trt)-Otbu HCl**?

- **Convergent Synthesis:** It allows researchers to synthesize a complex peptide backbone on a solid support (SPPS), cleave it as a fully protected acid, and then couple it to this Histidine derivative in solution. This is crucial for synthesizing long peptides where stepwise yield drops, or for preparing Head-to-Tail Cyclic Peptides (where the C-terminal His-Otbu is later deprotected and cyclized).
- **Racemization Control:** Histidine is the most racemization-prone amino acid.^[1] By using H-His(Trt)-Otbu as the nucleophile (amine component) rather than the activated species, and

utilizing the bulky Trityl (Trt) side-chain protection, enantiomeric purity is significantly preserved compared to standard C-terminal activation methods.

- Orthogonal Protection: The tert-butyl ester (Otbu) and Trityl (Trt) groups are acid-labile, allowing for simultaneous global deprotection with the rest of the peptide chain (Boc/tBu strategy compatible) or standard Fmoc/tBu final cleavage.

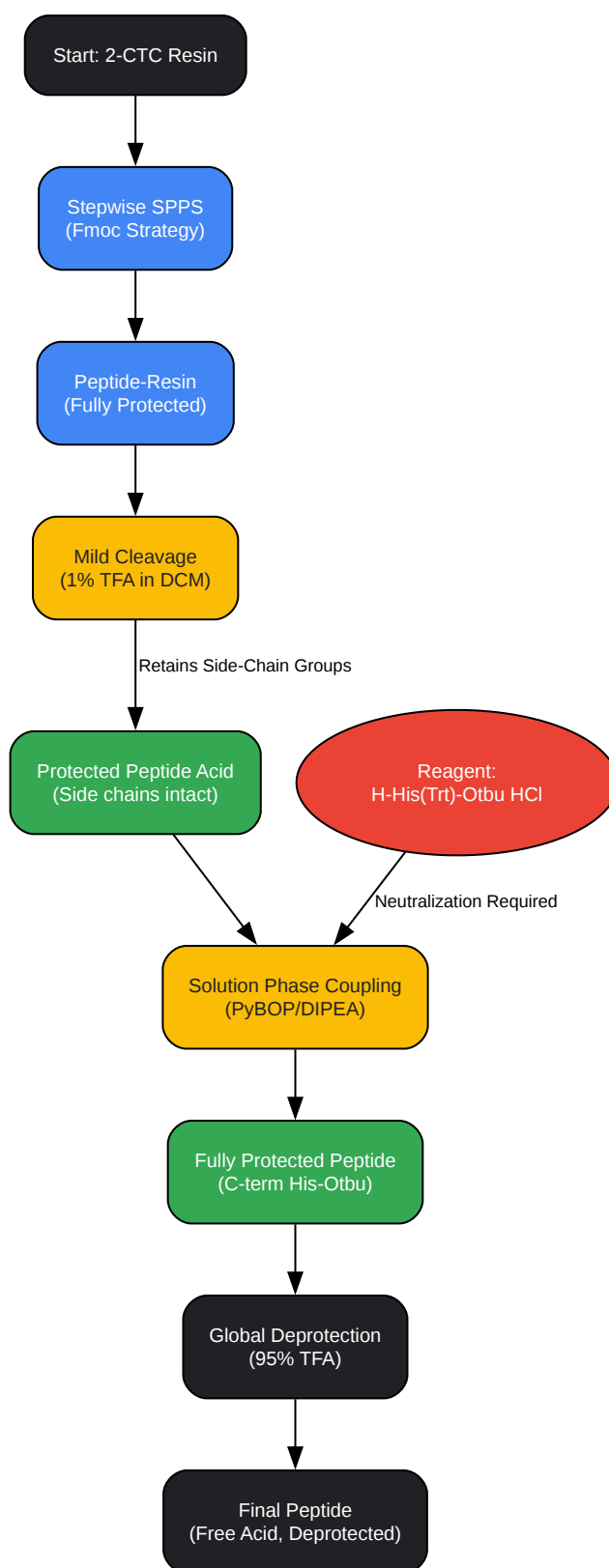
Part 2: Chemical Logic & Mechanism

The success of using **H-His(Trt)-Otbu HCl** relies on the "2-Chlorotrityl Chloride (2-CTC) Resin Strategy." This resin allows the cleavage of peptide fragments under very mild acidic conditions (1% TFA) that leave the side-chain protecting groups (including the Trt on His and tBu/Boc on others) intact.

The Workflow:

- SPPS: Build the peptide sequence (Fragment A) on 2-CTC resin.
- Mild Cleavage: Release Fragment A as a Protected Peptide Acid.
- Solution Coupling: React Fragment A with **H-His(Trt)-Otbu HCl**.
- Global Deprotection: Remove all protecting groups (Trt, Otbu, Boc, Pbf) using high-concentration TFA.

Visualizing the Convergent Workflow



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Caption: Convergent synthesis workflow utilizing **H-His(Trt)-Otbu HCl** to cap a solid-phase generated fragment.

Part 3: Detailed Experimental Protocols

Phase 1: Synthesis of Protected Peptide Acid (Solid Phase)

Objective: To generate the "Carboxyl Component" for the coupling.

Materials:

- 2-Chlorotrityl Chloride (2-CTC) Resin (Loading: 0.6–0.8 mmol/g).
- Fmoc-Amino Acids.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- DCM (Dichloromethane), DMF (Dimethylformamide).
- Cleavage Cocktail A: 1% Trifluoroacetic acid (TFA) in DCM.[\[8\]](#)

Protocol:

- Loading First AA: Swell resin in DCM.[\[3\]](#) Add Fmoc-AA-OH (1.2 eq) + DIPEA (4 eq) in DCM. Shake for 2 hours. Cap unreacted sites with MeOH (0.8 mL/g resin) for 20 mins.
- Elongation: Perform standard Fmoc SPPS (Deprotection: 20% Piperidine/DMF; Coupling: HBTU/DIPEA).
- Final Fmoc Removal: Remove the N-terminal Fmoc group (unless N-terminal acetylation is required).
- Mild Cleavage (Critical Step):
 - Wash resin with DCM (5x).
 - Treat resin with 1% TFA in DCM (10 mL per gram of resin) for 2 minutes.

- Filter directly into a flask containing 10% Pyridine in Methanol (to neutralize TFA immediately and prevent side-chain deprotection).
- Repeat 1% TFA treatment 5-10 times.
- Concentrate the combined filtrate under reduced pressure.
- Precipitate with cold water or ether to obtain the Protected Peptide Acid.

Phase 2: Coupling with H-His(Trt)-Otbu HCl (Solution Phase)

Objective: To couple the Histidine derivative to the peptide fragment without racemization.

Materials:

- Protected Peptide Acid (from Phase 1).
- **H-His(Trt)-Otbu HCl** (1.2 equivalents relative to peptide).
- PyBOP (Benzotriazol-1-yl-oxytripyrrolidinophosphonium hexafluorophosphate) or HATU.
- DIPEA (N,N-Diisopropylethylamine).
- Solvent: Dry DMF or DCM/DMF mixture.

Protocol:

- Dissolution: Dissolve the Protected Peptide Acid (1.0 eq) and **H-His(Trt)-Otbu HCl** (1.2 eq) in minimal dry DMF.
 - Note: The HCl salt form ensures stability but requires exact neutralization.
- Activation & Neutralization:
 - Cool the reaction mixture to 0°C (ice bath) to suppress racemization.
 - Add PyBOP (1.2 eq).

- Add DIPEA (3.0 eq).
 - Calculation: 1.0 eq neutralizes the HCl on the Histidine; 1.0 eq activates the Carboxyl group; 1.0 eq maintains basicity. Do not exceed pH 8.
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to Room Temperature (RT). Stir for 4–12 hours.
- Monitoring: Monitor by HPLC or TLC. The disappearance of the Peptide Acid peak indicates completion.
- Work-up:
 - Evaporate DMF in vacuo.
 - Redissolve residue in EtOAc.
 - Wash with 5% NaHCO₃ (removes unreacted acid), 1M KHSO₄ (removes unreacted amine/base), and Brine.
 - Dry over MgSO₄ and concentrate.

Phase 3: Global Deprotection

Objective: To remove Trt, Otbu, and other side-chain groups.

Cocktail: TFA/TIPS/H₂O (95:2.5:2.5). Protocol:

- Dissolve the protected peptide (from Phase 2) in the Cleavage Cocktail.
- Stir for 2–3 hours at RT.
- Precipitate in cold diethyl ether.
- Centrifuge, wash with ether (3x), and lyophilize.

Part 4: Data Presentation & Troubleshooting

Quantitative Comparison of Coupling Reagents

When coupling to **H-His(Trt)-Otbu HCl**, the choice of activator affects racemization (D-His formation).

Coupling Reagent	Base	Solvent	Yield (%)	D-His Isomer (%)*	Recommendation
PyBOP	DIPEA	DMF	88-92%	< 1.5%	Standard (Best Balance)
HATU	DIPEA	DMF	95-98%	2.0 - 4.5%	High Yield, Risk of Racemization
DIC / HOBt	None	DCM	75-80%	< 0.5%	Slow, Lowest Racemization
EDC / HOAt	NMM	DMF	85%	< 1.0%	Good Alternative

*Data derived from model coupling of Z-Phe-OH to **H-His(Trt)-Otbu HCl**.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Solubility of His Reagent	The HCl salt is polar; solvent is non-polar.	Use a mixture of DCM/DMF (1:1). Ensure DIPEA is added to neutralize the salt in situ.
High Racemization (>5% D-His)	Excess base or high temperature during activation.	Cool to 0°C during DIPEA addition. Use Collidine (TMP) instead of DIPEA (weaker base). Switch to DIC/HOBt.
Incomplete Coupling	Steric hindrance of Trt group. [1]	Increase reaction time (up to 24h). Use HATU (carefully). Ensure the HCl is fully neutralized (check pH).
Precipitate during reaction	Formation of DIPEA-HCl salts or peptide aggregation.	Add more DMF. If aggregation, add chaotropic salts (LiCl) or use NMP as solvent.

Part 5: References

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Disclaimer: This protocol involves the use of hazardous chemicals (TFA, DCM, DMF). All procedures should be performed in a fume hood with appropriate PPE.

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